

3-Fluoro-4-methylbenzoyl chloride chemical properties

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Compound of Interest

Compound Name: 3-Fluoro-4-methylbenzoyl chloride

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An In-depth Technical Guide to 3-Fluoro-4-methylbenzoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, reactivity, and handling of **3-Fluoro-4-methylbenzoyl chloride**. The information is intended for professionals in research and development, particularly in the fields of medicinal chemistry and materials science, where this compound serves as a key intermediate.

Chemical and Physical Properties

3-Fluoro-4-methylbenzoyl chloride is a substituted aromatic acyl chloride. The presence of the acyl chloride group makes it a reactive compound, valuable for a variety of nucleophilic acyl substitution reactions. The fluorine atom can influence the electronic properties and biological activity of derivative compounds.

Table 1: Physical and Chemical Properties of **3-Fluoro-4-methylbenzoyl chloride**

Property	Value	Source(s)
IUPAC Name	3-fluoro-4-methylbenzoyl chloride	[1]
CAS Number	59189-97-8	[1]
Molecular Formula	C ₈ H ₆ ClFO	[1]
Molecular Weight	172.58 g/mol	[1]
Appearance	Clear yellow liquid	[2]
Boiling Point	223.4°C at 760 mmHg	[2][3]
Density	1.250 g/cm ³	[2][3]
Flash Point	88.9°C	[2][3]
Refractive Index	1.531 - 1.533	[2]
SMILES	<chem>CC1=C(C=C(C=C1)C(=O)Cl)F</chem>	[1]
InChIKey	DPWCZSXNEGNALT-UHFFFAOYSA-N	[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the verification of the structure and purity of **3-Fluoro-4-methylbenzoyl chloride**. While detailed spectra are best consulted from spectral databases, the following information summarizes available data.

Table 2: Spectroscopic Data for **3-Fluoro-4-methylbenzoyl chloride**

Technique	Instrument / Details	Source
FT-IR	Bruker Tensor 27 FT-IR; Neat technique.	[1]
FT-Raman	Bruker MultiRAM Stand Alone FT-Raman Spectrometer.	[1]

Note: Specific NMR and Mass Spectrometry data for this compound are not readily available in the public domain. However, analysis would be expected to align with the known structure. For instance, ^1H NMR would show signals corresponding to the aromatic protons and the methyl group protons. ^{13}C NMR would show characteristic peaks for the carbonyl carbon, aromatic carbons (with C-F coupling), and the methyl carbon. Mass spectrometry would show a molecular ion peak corresponding to the compound's molecular weight.

Reactivity and Stability

Reactivity: **3-Fluoro-4-methylbenzoyl chloride**'s reactivity is dominated by the electrophilic nature of the acyl chloride functional group. It readily undergoes nucleophilic acyl substitution with a wide range of nucleophiles.

- **Hydrolysis:** Reacts violently with water to form 3-fluoro-4-methylbenzoic acid and hydrochloric acid gas.^[1] This reaction is vigorous, and the compound is considered moisture-sensitive.
- **Acylation:** It is an effective acylating agent. It reacts with amines to form amides, with alcohols to form esters, and can be used in Friedel-Crafts acylation reactions to form ketones. These reactions typically proceed in the presence of a base (like triethylamine or pyridine) to neutralize the HCl byproduct.

Stability: The compound is stable under recommended storage conditions, which include a dry, cool, and well-ventilated area in a tightly sealed container, often under an inert atmosphere (e.g., nitrogen).^[1]

Incompatible Materials:

- Water and moisture
- Strong oxidizing agents
- Strong bases
- Alcohols and amines (in uncontrolled conditions)

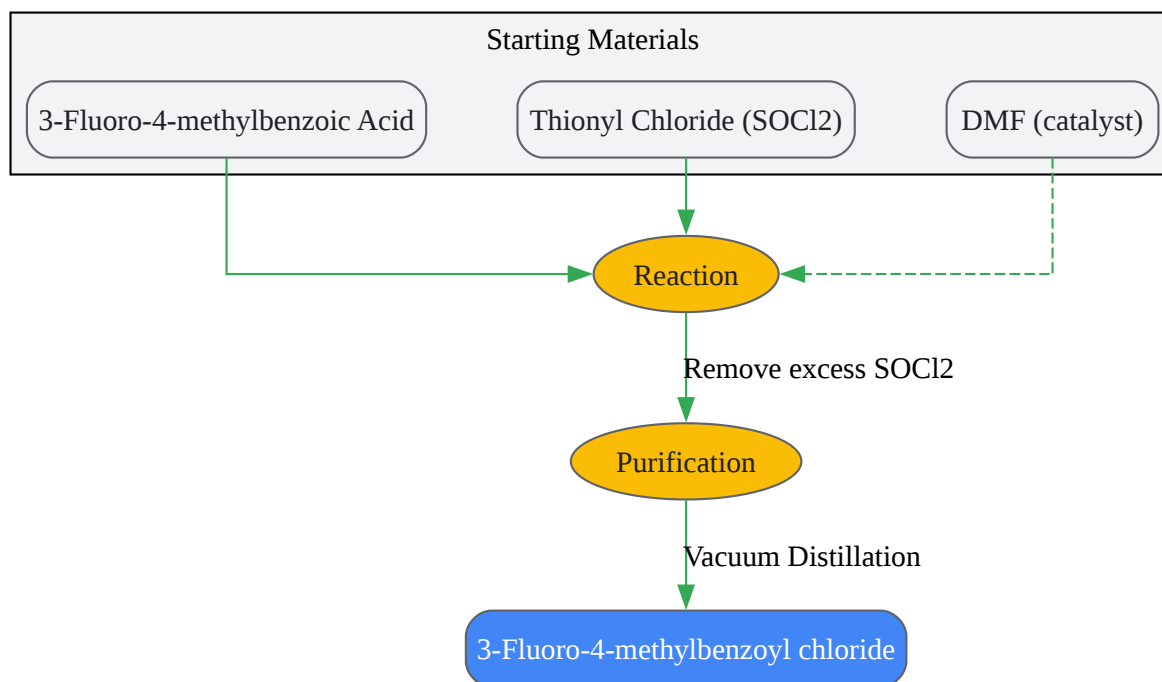
Experimental Protocols

General Synthesis of 3-Fluoro-4-methylbenzoyl chloride

The standard method for preparing acyl chlorides is by treating the corresponding carboxylic acid with a chlorinating agent. A typical laboratory-scale synthesis for **3-Fluoro-4-methylbenzoyl chloride** would involve the reaction of 3-fluoro-4-methylbenzoic acid with thionyl chloride (SOCl_2) or oxalyl chloride.

Methodology:

- To a round-bottom flask equipped with a reflux condenser and a gas outlet (to scrub HCl), add 3-fluoro-4-methylbenzoic acid.
- Add an excess of thionyl chloride (SOCl_2), often with a catalytic amount of N,N-dimethylformamide (DMF).
- The mixture is gently heated under reflux until the evolution of gas (SO_2 and HCl) ceases.
- After the reaction is complete, the excess thionyl chloride is removed by distillation, often under reduced pressure.
- The resulting crude **3-Fluoro-4-methylbenzoyl chloride** can then be purified by vacuum distillation to yield the final product.



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Caption: General synthesis workflow for **3-Fluoro-4-methylbenzoyl chloride**.

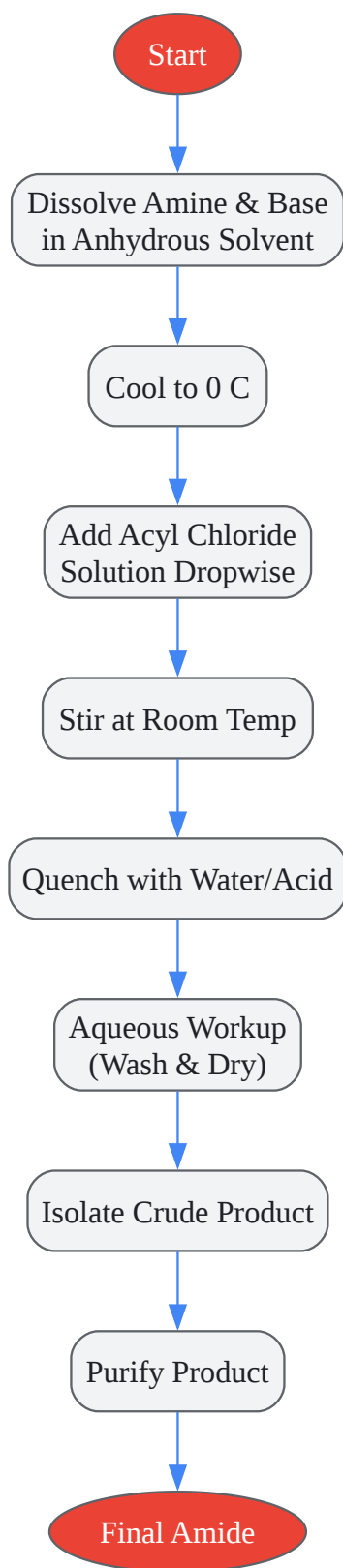
Amide Synthesis via Schotten-Baumann Reaction

This protocol describes a general method for synthesizing an amide from **3-Fluoro-4-methylbenzoyl chloride** and a primary or secondary amine.

Methodology:

- Dissolve the amine (1.0 equivalent) and a base such as triethylamine or pyridine (1.1 to 1.5 equivalents) in an anhydrous aprotic solvent (e.g., dichloromethane, THF) in a flask, and cool the mixture to 0°C in an ice bath.
- In a separate flask, dissolve **3-Fluoro-4-methylbenzoyl chloride** (1.0 to 1.1 equivalents) in the same anhydrous solvent.

- Add the acyl chloride solution dropwise to the cooled, stirring amine solution.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours, monitoring progress by TLC.
- Upon completion, the reaction is quenched by adding water or a dilute acid solution.
- The organic layer is separated, washed sequentially with dilute acid, saturated sodium bicarbonate solution, and brine.
- The organic layer is then dried over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4), filtered, and the solvent is removed under reduced pressure to yield the crude amide.
- The crude product can be purified by recrystallization or column chromatography.



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Caption: Experimental workflow for a typical Schotten-Baumann amidation reaction.

Applications in Research and Drug Development

3-Fluoro-4-methylbenzoyl chloride is not typically an active pharmaceutical ingredient itself but is a valuable building block in the synthesis of more complex molecules.

- **Pharmaceuticals:** The "3-fluoro-4-methylbenzoyl" moiety is incorporated into various drug candidates. The fluorine atom can enhance metabolic stability, binding affinity, and bioavailability of the final compound.
- **Agrochemicals:** It serves as an intermediate in the creation of novel pesticides and herbicides.
- **Materials Science:** It can be used to synthesize specialty polymers and other materials where its specific structural features impart desired properties.

As it is a synthetic intermediate, it is not associated with specific biological signaling pathways. The pathway targeted would be a function of the final molecule it is used to construct.

Safety and Handling

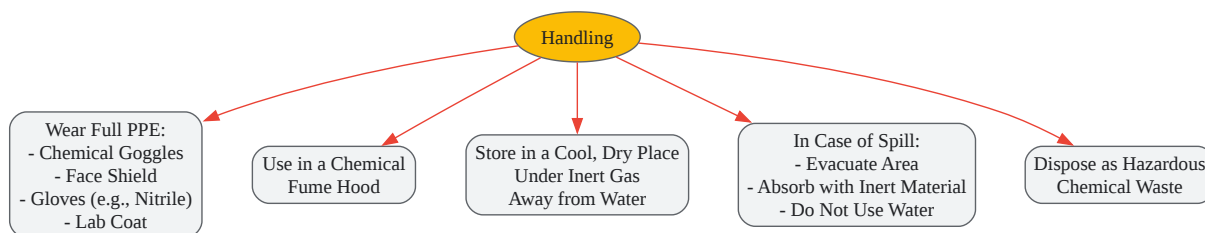
Due to its high reactivity and corrosive nature, strict safety protocols must be followed when handling **3-Fluoro-4-methylbenzoyl chloride**.

Table 3: GHS Hazard and Precautionary Information

Category	Code	Description
Hazard Statement	H314	Causes severe skin burns and eye damage.[1]
Signal Word	Danger	[1]
Precautionary (Prevention)	P260	Do not breathe dust/fume/gas/mist/vapors/spray.[1]
P264	Wash face, hands and any exposed skin thoroughly after handling.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1]	
Precautionary (Response)	P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[1]
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]	
P310	Immediately call a POISON CENTER or doctor/physician.	
Precautionary (Storage)	P405	Store locked up.[1]
Precautionary (Disposal)	P501	Dispose of contents/container to an approved waste disposal plant.[1]

First Aid Measures:

- Eye Contact: Immediately flush with plenty of water, also under the eyelids, for at least 15 minutes. Get immediate medical attention.
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Get immediate medical attention.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get immediate medical attention.
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.



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Caption: Logical diagram for the safe handling of **3-Fluoro-4-methylbenzoyl chloride**.

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